

Comprehensive literature review on 1,4-Bis(bromodifluoromethyl)benzene.

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Compound of Interest

Compound Name: 1,4-Bis(bromodifluoromethyl)benzene

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An In-Depth Technical Guide to 1,4-Bis(bromodifluoromethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,4-Bis(bromodifluoromethyl)benzene is a halogenated aromatic compound with potential applications as a building block in organic synthesis, particularly in the preparation of fluorinated molecules. This technical guide provides a comprehensive review of the available literature on its synthesis, properties, and reactivity. Due to a lack of specific studies on its biological activity, this document focuses on the chemical aspects of the compound, providing a foundation for future research and development.

Chemical Properties and Data

1,4-Bis(bromodifluoromethyl)benzene, with the CAS number 651-12-7, is a difunctionalized benzene derivative. The presence of the bromodifluoromethyl groups imparts unique reactivity to the molecule, making it a subject of interest in synthetic chemistry.

Table 1: Physicochemical Properties of **1,4-Bis(bromodifluoromethyl)benzene**

| Property | Value | Source |
|-------------------|--------------------------------------------------------------|-----------------------|
| CAS Number | 651-12-7 | [1][2][3] |
| Molecular Formula | C ₈ H ₄ Br ₂ F ₄ | [1][2][3] |
| Molecular Weight | 335.92 g/mol | [1][3] |
| Appearance | White to light yellow powder or crystals | Various Supplier Data |
| Purity | ≥95% | [4] |

Table 2: Spectroscopic Data Identifiers

| Data Type | Identifier/Reference |
|---------------|----------------------|
| MDL Number | MFCD02270920 |
| EINECS Number | 811-555-0 |

Note: Detailed experimental spectroscopic data such as ¹H NMR, ¹³C NMR, ¹⁹F NMR, and mass spectrometry for **1,4-Bis(bromodifluoromethyl)benzene** are not readily available in the public domain. Researchers are advised to acquire this data upon synthesis or purchase.

Synthesis and Experimental Protocols

While a specific, detailed, and peer-reviewed experimental protocol for the synthesis of **1,4-Bis(bromodifluoromethyl)benzene** is not widely published, a US patent describes a method for its preparation. The general strategy involves the bromination of a difluoromethylated precursor.

Patented Synthesis of 1,4-Bis(bromodifluoromethyl)benzene

A known method for the synthesis of **1,4-Bis(bromodifluoromethyl)benzene** is outlined in US Patent 6,384,289 B2.[1] This process is a key step in the synthesis of per- α -fluoro[5]paracyclophane.

Experimental Protocol (Based on Patent Description):

This protocol is an interpretation of the general method described in the patent and may require optimization.

Materials:

- 1,4-Bis(difluoromethyl)benzene
- N-Bromosuccinimide (NBS)
- Radical initiator (e.g., Azobisisobutyronitrile - AIBN, or Benzoyl Peroxide)
- Anhydrous solvent (e.g., Carbon tetrachloride or a suitable alternative)

Procedure:

- To a solution of 1,4-Bis(difluoromethyl)benzene in an anhydrous solvent, add N-Bromosuccinimide and a catalytic amount of a radical initiator.
- Heat the reaction mixture to reflux under an inert atmosphere (e.g., Nitrogen or Argon).
- Monitor the reaction progress using a suitable analytical technique (e.g., GC-MS or TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.
- Wash the filtrate with an aqueous solution of sodium thiosulfate to quench any remaining bromine, followed by a brine wash.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).
- Remove the solvent under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to yield **1,4-Bis(bromodifluoromethyl)benzene**.

General Considerations for Synthesis of Aryl-CF₂Br Compounds

The synthesis of compounds containing a bromodifluoromethyl group attached to an aromatic ring often involves free-radical bromination of the corresponding difluoromethylarene. The benzylic position is particularly susceptible to radical halogenation due to the resonance stabilization of the resulting benzylic radical.^{[6][7][8]}

Reactivity and Potential Applications

The chemical behavior of **1,4-Bis(bromodifluoromethyl)benzene** is dictated by the two reactive bromodifluoromethyl groups. These benzylic positions are prone to nucleophilic substitution and radical reactions.

Nucleophilic Substitution

The bromine atoms can be displaced by a variety of nucleophiles, allowing for the introduction of different functional groups. This makes **1,4-Bis(bromodifluoromethyl)benzene** a potentially versatile building block for the synthesis of more complex molecules.

Reductive Coupling Reactions

A significant application of **1,4-Bis(bromodifluoromethyl)benzene** is in the synthesis of octafluoro-[5][5]paracyclophane, as mentioned in US Patent 5,536,892 A.^[9] This transformation typically involves a reductive coupling reaction where the bromine atoms are removed, and the resulting diradical or dianionic species dimerizes.

Applications in Drug Development

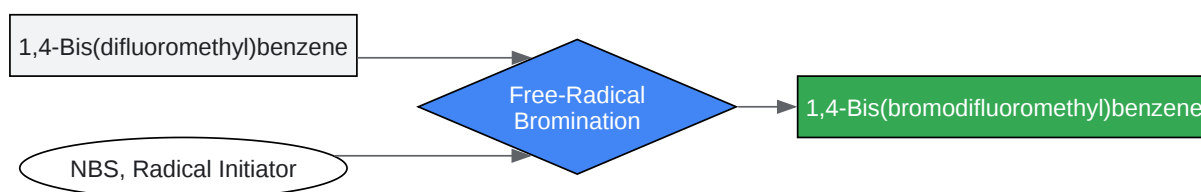
Currently, there is no specific information in the scientific literature detailing the application of **1,4-Bis(bromodifluoromethyl)benzene** in drug development or its biological activity. However, the introduction of fluorine and fluorinated groups, such as the difluoromethyl group, is a common strategy in medicinal chemistry. The difluoromethyl group can act as a bioisostere for hydroxyl, thiol, and amine functionalities, potentially improving metabolic stability, membrane permeability, and binding affinity of drug candidates.^[10] The bromodifluoromethyl group serves as a handle to introduce the difluoromethyl moiety into a larger molecule.

Signaling Pathways and Experimental Workflows

As of the date of this document, there is no published research that links **1,4-Bis(bromodifluoromethyl)benzene** to any specific biological signaling pathways or details its use in particular experimental workflows in a biological context.

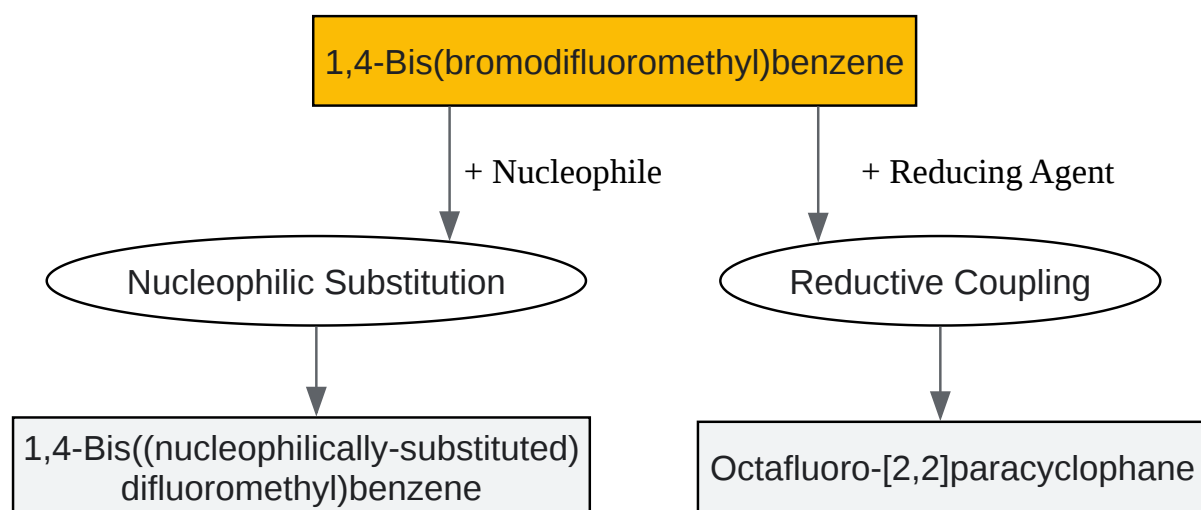
Visualizations

Given the lack of information on signaling pathways, the following diagrams illustrate the chemical synthesis and potential reactivity of **1,4-Bis(bromodifluoromethyl)benzene**.



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Figure 1: Synthetic workflow for **1,4-Bis(bromodifluoromethyl)benzene**.



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Figure 2: Key reactions of **1,4-Bis(bromodifluoromethyl)benzene**.

Conclusion

1,4-Bis(bromodifluoromethyl)benzene is a chemical intermediate with established utility in the synthesis of fluorinated paracyclophanes. While its physicochemical properties are partially documented, a comprehensive, publicly available dataset, including detailed spectroscopic and reactivity data, is lacking. The synthesis, primarily through free-radical bromination of its difluoromethyl precursor, is described in patent literature. The reactivity of the bromodifluoromethyl groups suggests its potential as a versatile building block in organic synthesis.

To date, there is no evidence in the scientific literature to support any specific application of **1,4-Bis(bromodifluoromethyl)benzene** in drug development, nor has it been associated with any biological signaling pathways. This represents a significant knowledge gap and an opportunity for future research. Scientists and researchers are encouraged to investigate the biological properties of this compound and its derivatives to explore its potential in medicinal chemistry and other fields.

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